

# An In-depth Technical Guide to 1-Isopropylindolin-6-amine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Isopropylindolin-4-amine

Cat. No.: B15071435

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Disclaimer: The initially requested compound, **1-Isopropylindolin-4-amine**, is not well-documented in publicly available chemical literature and databases. This guide will instead focus on the closely related and commercially available isomer, 1-Isopropylindolin-6-amine, providing a comprehensive overview for researchers, scientists, and drug development professionals.

## Introduction

Indoline and its derivatives are significant heterocyclic scaffolds in medicinal chemistry, known to exhibit a wide range of biological activities, including anticancer, antibacterial, and anti-inflammatory properties.<sup>[1]</sup> The non-coplanar structure of the indoline rings often leads to increased water solubility and altered lipophilicity compared to their indole counterparts, which can be advantageous in drug design.<sup>[1]</sup> This guide provides a detailed examination of 1-Isopropylindolin-6-amine, a substituted indoline that serves as a valuable building block in the synthesis of more complex molecules.

## Chemical Identity and Properties

The definitive IUPAC name for this compound is 1-(propan-2-yl)indolin-6-amine. Its chemical structure and key properties are summarized below.

## Structure

Caption: Chemical structure of 1-(propan-2-yl)indolin-6-amine.

## Physicochemical Properties

A summary of the key physicochemical and computed properties of 1-Isopropylindolin-6-amine is provided in the table below.

Property	Value	Source
CAS Number	927684-86-4	[2]
Molecular Formula	C <sub>11</sub> H <sub>16</sub> N <sub>2</sub>	[2]
Molecular Weight	176.26 g/mol	[2]
Topological Polar Surface Area (TPSA)	29.26 Å <sup>2</sup>	ChemScene
logP (octanol-water partition coefficient)	2.0397	ChemScene
Hydrogen Bond Acceptors	2	ChemScene
Hydrogen Bond Donors	1	ChemScene
Rotatable Bonds	1	ChemScene

## Synthesis and Experimental Protocols

While specific experimental protocols for the synthesis of 1-Isopropylindolin-6-amine are not extensively detailed in peer-reviewed literature, a general approach can be inferred from the synthesis of related aminoindolines. A common synthetic route involves the N-alkylation of an appropriately substituted indoline precursor.

A plausible synthetic workflow is outlined below.



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Caption: Plausible synthetic workflow for 1-Isopropylindolin-6-amine.

## General Experimental Protocol for N-Isopropylation

- **Reaction Setup:** To a solution of 6-nitroindoline in a suitable aprotic solvent (e.g., acetonitrile or DMF), add a base such as potassium carbonate or cesium carbonate.
- **Addition of Alkylating Agent:** Add 2-iodopropane or 2-bromopropane to the reaction mixture.
- **Reaction Conditions:** Heat the mixture to a temperature ranging from 60°C to 100°C and monitor the reaction progress by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- **Work-up and Purification:** Upon completion, cool the reaction mixture, filter off the inorganic salts, and concentrate the filtrate under reduced pressure. Purify the crude product by column chromatography on silica gel to yield 1-isopropyl-6-nitroindoline.

## General Experimental Protocol for Nitro Group Reduction

- **Catalyst and Solvent:** Dissolve 1-isopropyl-6-nitroindoline in a solvent such as ethanol or methanol. Add a hydrogenation catalyst, for example, palladium on carbon (Pd/C).
- **Hydrogenation:** Subject the mixture to a hydrogen atmosphere (typically using a balloon or a hydrogenation apparatus) and stir vigorously at room temperature.
- **Reaction Monitoring:** Monitor the reaction until the starting material is fully consumed.
- **Purification:** Filter the reaction mixture through a pad of celite to remove the catalyst and concentrate the solvent to obtain the final product, 1-Isopropylindolin-6-amine.

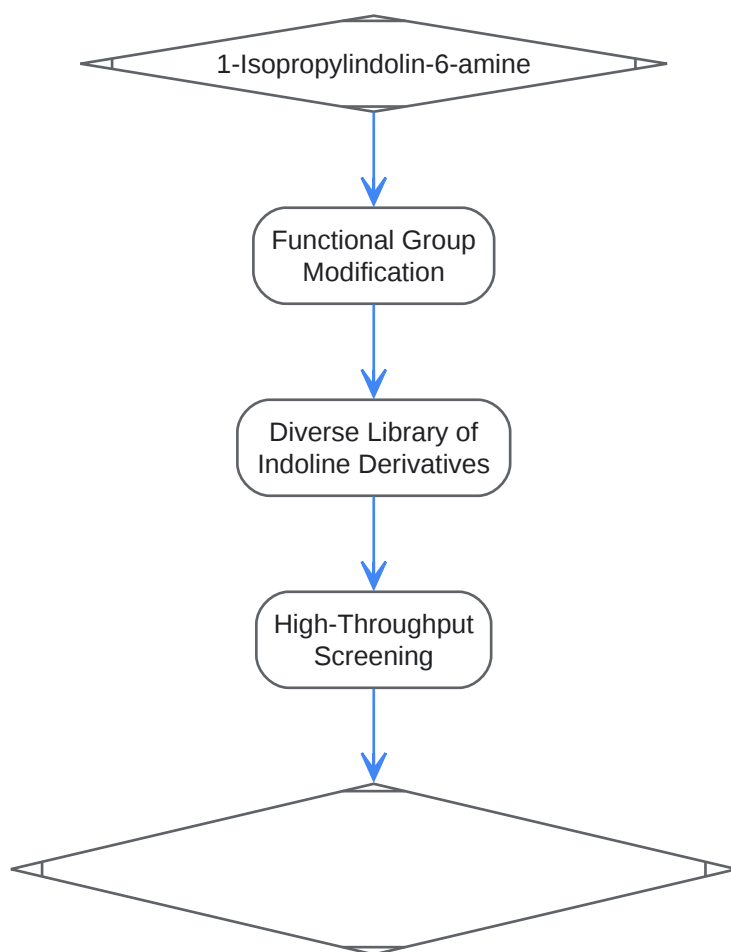
## Applications in Research and Drug Development

Aminoindolines are recognized as important intermediates in the synthesis of pharmacologically active compounds. The 6-amino functionality provides a reactive handle for further chemical modifications, such as amide bond formation, sulfonylation, or diazotization, allowing for the generation of diverse chemical libraries for drug discovery screening.

While specific biological activities for 1-Isopropylindolin-6-amine are not widely reported, the broader class of aminoindoles and indolines has been investigated for various therapeutic applications, including:

- Inhibitors of the Hedgehog signaling pathway: Certain aminoindoles have been identified as inhibitors of Gli1-mediated transcription.
- Antimicrobial agents: The indoline scaffold is present in compounds that can resensitize methicillin-resistant *Staphylococcus aureus* (MRSA) to  $\beta$ -lactam antibiotics.[3]
- Kinase inhibitors: Substituted indolines are core structures in a variety of protein kinase inhibitors.
- Cardiovascular agents: Indoline derivatives have been explored as cholesterol ester transfer protein (CETP) inhibitors.[1]

The logical relationship for the utility of 1-Isopropylindolin-6-amine in drug discovery is depicted below.



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Caption: Role of 1-Isopropylindolin-6-amine in drug discovery.

## Conclusion

1-Isopropylindolin-6-amine is a valuable chemical building block with potential applications in the synthesis of novel therapeutic agents. Its indoline core, substituted with an isopropyl group at the 1-position and an amino group at the 6-position, offers a unique structural motif for the development of new chemical entities. Further research into the derivatization of this compound could lead to the discovery of potent and selective modulators of various biological targets.

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